

# Application Notes and Protocols: Synthesis of 2-[2-(Phenylthio)Phenyl]Acetic Acid

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## Compound of Interest

Compound Name: 2-[2-(Phenylthio)Phenyl]Acetic Acid

Cat. No.: B075655

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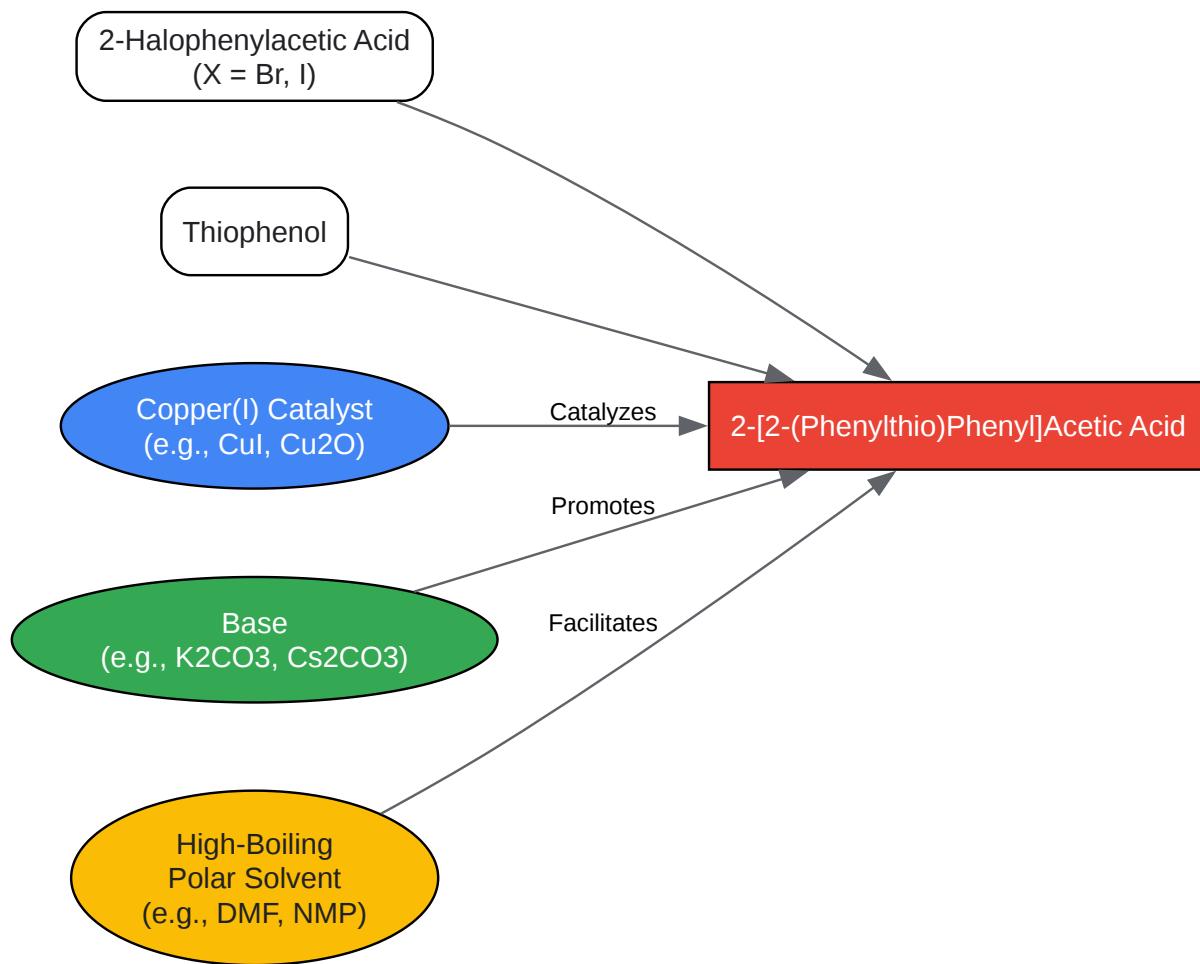
These application notes provide a detailed overview of the synthetic routes, reaction conditions, and catalytic systems for the preparation of **2-[2-(Phenylthio)Phenyl]Acetic Acid**. This compound is a valuable intermediate in the pharmaceutical industry, often utilized in the development of various therapeutic agents.

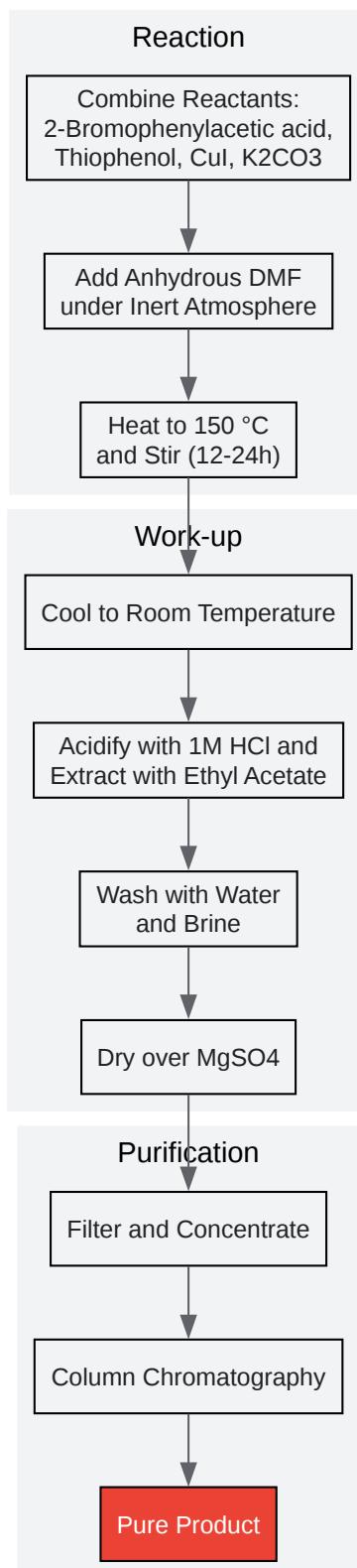
## Introduction

**2-[2-(Phenylthio)Phenyl]Acetic Acid** is an aromatic carboxylic acid derivative containing a thioether linkage. Its synthesis primarily relies on the formation of a carbon-sulfur bond between two aromatic rings. The most common and effective method for achieving this is the Ullmann condensation, a copper-catalyzed cross-coupling reaction. This document outlines the key reaction conditions and provides a detailed experimental protocol for this synthesis.

## Synthetic Pathway: Ullmann Condensation

The principal synthetic route to **2-[2-(Phenylthio)Phenyl]Acetic Acid** involves the Ullmann condensation of a 2-halophenylacetic acid derivative with thiophenol. This reaction is typically catalyzed by a copper(I) salt in the presence of a base.



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